

Ovatodiolide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ovatodiolide

Cat. No.: B1677817

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Core Compound Information

Parameter	Value	Reference
CAS Number	3484-37-5	[1]
Molecular Formula	C ₂₀ H ₂₄ O ₄	[1][2][3]
Molecular Weight	328.4 g/mol	[2][3][4]

Abstract

Ovatodiolide is a macrocyclic diterpenoid isolated from the medicinal herb *Anisomeles indica*. [4][5] It has garnered significant attention within the scientific community for its diverse pharmacological activities, including potent anticancer, anti-inflammatory, and anti-fibrotic properties.[4][6][7] This technical guide provides an in-depth overview of **Ovatodiolide**, focusing on its mechanisms of action, relevant signaling pathways, and experimental data. Detailed experimental protocols and visual representations of key biological processes are included to support further research and drug development efforts.

Anticancer Activity

Ovatodiolide has demonstrated significant anticancer effects across a range of cancer cell lines. Its mechanisms of action are multifaceted, primarily involving the induction of apoptosis, cell cycle arrest, and inhibition of cancer stem cell-like phenotypes.[8][9]

Inhibition of Cell Viability and Proliferation

Ovatodiolide has been shown to inhibit the proliferation of various cancer cells in a dose-dependent manner. The half-maximal inhibitory concentration (IC₅₀) values for **Ovatodiolide** in several human cancer cell lines are summarized below.

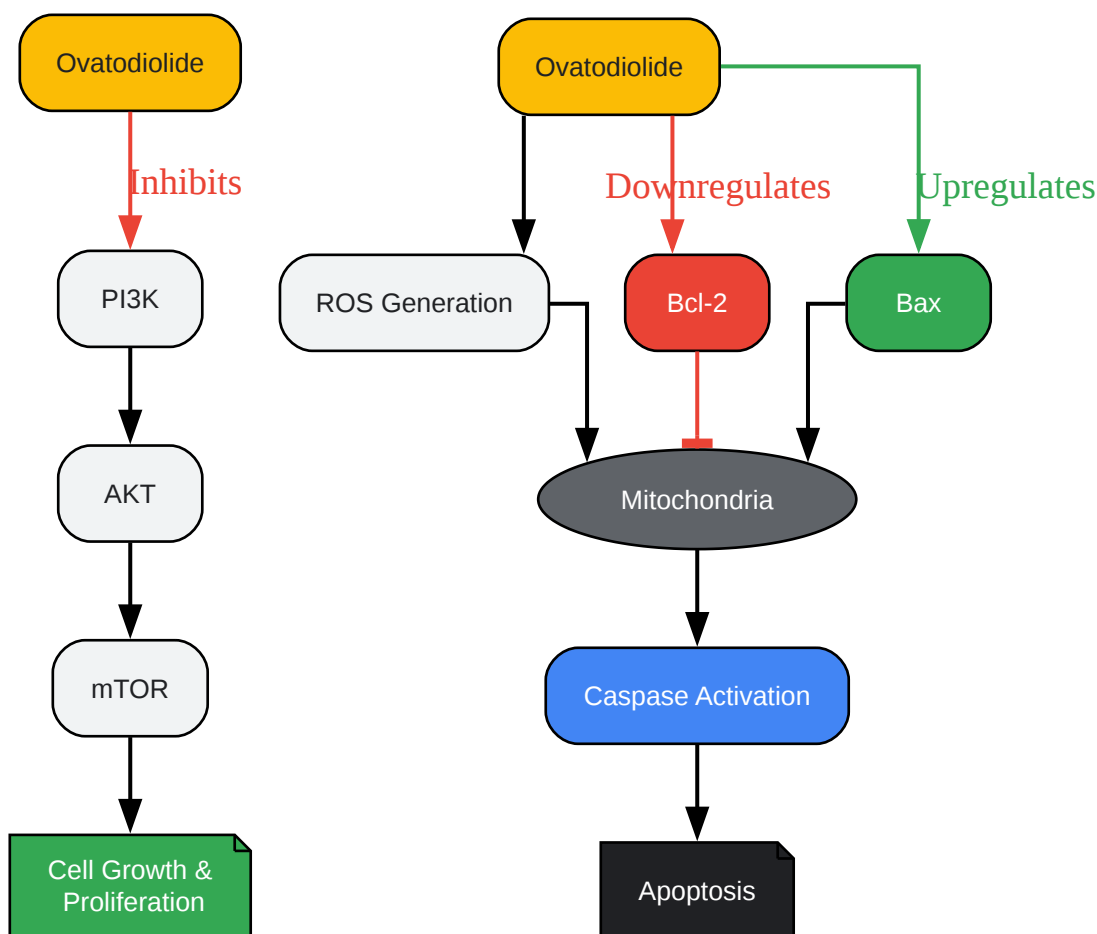
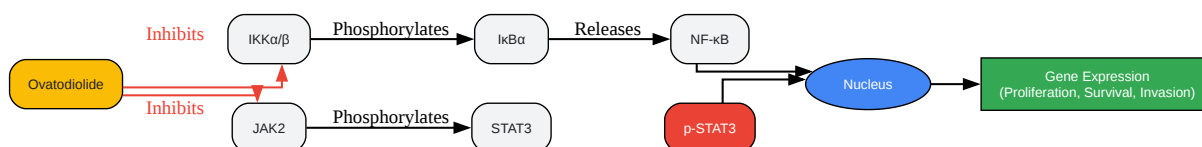
Cell Line	Cancer Type	IC ₅₀ (μM)	Incubation Time (h)	Reference
AGS	Gastric Cancer	13.02	24	[3]
AGS	Gastric Cancer	6.18	48	[3]
DoTc2	Cervical Cancer	14	-	[4]
U-87MG	Glioblastoma	-	-	[8]
GBM8401	Glioblastoma	-	-	[8]
A549	Lung Cancer	-	-	[1][9]
H1299	Lung Cancer	-	-	[1][9]
Panc-1	Pancreatic Cancer	-	24	[2]
Mia-PaCa2	Pancreatic Cancer	-	24	[2]
786-O	Renal Cell Carcinoma	~40	48	[10]
Caki-1	Renal Cell Carcinoma	~40	48	[10]
NPC-BM1	Nasopharyngeal Carcinoma	-	-	[11]
NPC-BM2	Nasopharyngeal Carcinoma	-	-	[11]

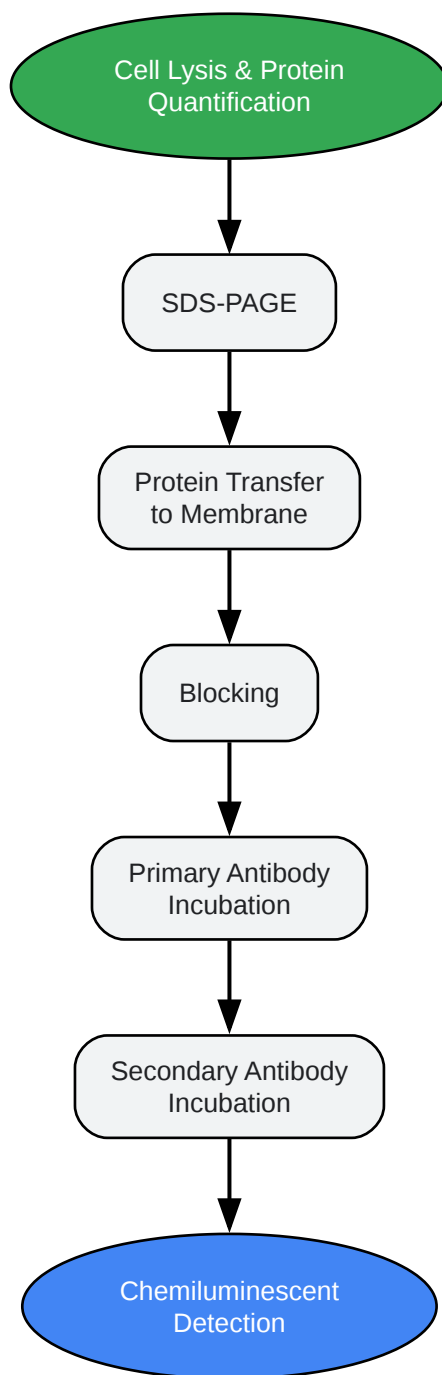
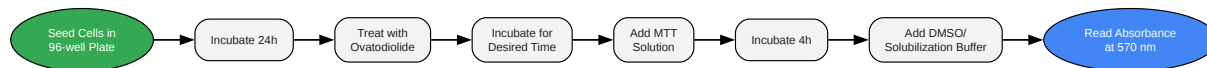
Key Signaling Pathways in Anticancer Activity

Ovatodiolide exerts its anticancer effects by modulating several critical signaling pathways.

1. NF- κ B and STAT3 Signaling:

Ovatodiolide has been shown to suppress the activation of both NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) and STAT3 (Signal Transducer and Activator of Transcription 3) pathways in pancreatic and cervical cancer cells.[2][4] This inhibition leads to the downregulation of downstream targets involved in cell proliferation, survival, and invasion, such as MMP-9 and FAK.[2]





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